

Ethyl tetrahydropyran-4-ylacetate odor profile and characteristics

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Compound of Interest

Compound Name: Ethyl tetrahydropyran-4-ylacetate

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An In-depth Technical Guide to **Ethyl Tetrahydropyran-4-ylacetate**

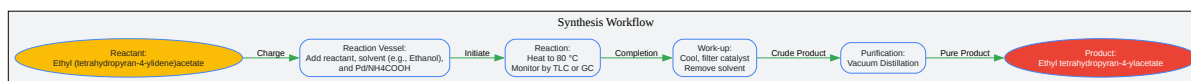
Introduction: Unveiling a Novel Fruity Ester

In the dynamic landscape of flavor and fragrance development, the exploration of novel molecules is paramount to creating unique and memorable sensory experiences. **Ethyl tetrahydropyran-4-ylacetate**, a heterocyclic ester, emerges as a compound of significant interest. Its structure, which marries a stable tetrahydropyran ring with an ethyl acetate functional group, gives rise to a distinct and valuable odor profile. This guide serves as a comprehensive technical resource for researchers, perfumers, and formulation chemists, providing in-depth insights into its chemical characteristics, odor profile, synthesis, and analytical validation. As we delve into the specifics of this molecule, we will explore the causal relationships between its structure and its application, offering both theoretical grounding and practical, field-proven methodologies.

Chemical Identity and Physicochemical Properties

Ethyl tetrahydropyran-4-ylacetate, also known by its IUPAC name ethyl 2-(oxan-4-yl)acetate, is a well-defined chemical entity.[1] The core of the molecule is a saturated six-membered tetrahydropyran (oxane) ring, which imparts notable stability and moderate polarity.[2] This cyclic ether structure is key to differentiating its properties from simple aliphatic esters.

Below is the chemical structure of **Ethyl Tetrahydropyran-4-ylacetate**:



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Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. CAS 103260-44-2: ETHYL TETRAHYDROPYRAN-4-YL-ACETATE [cymitquimica.com]
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